

# An In-depth Technical Guide on the Physicochemical Properties of Methyl 3-mercaptobenzoate

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## Compound of Interest

Compound Name: Methyl 3-mercaptobenzoate

Cat. No.: B014478

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This technical guide provides a comprehensive overview of the core physicochemical properties of **Methyl 3-mercaptobenzoate**, a compound of interest in organic synthesis and pharmaceutical research. This document outlines its key physical and chemical characteristics, presents detailed experimental protocols for their determination, and offers a logical workflow for the characterization of such a chemical entity.

## Core Physicochemical Data

**Methyl 3-mercaptobenzoate** is an ester derivative of benzoic acid containing a thiol group. Its properties are crucial for its handling, storage, and application in synthetic and developmental workflows.

Table 1: Physicochemical Properties of **Methyl 3-mercaptobenzoate**

Property	Value	Source(s)
CAS Number	72886-42-1	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub> S	[1][2]
Molecular Weight	168.21 g/mol	[1][2]
Appearance	Colourless to Pale Yellow Oil	[1]
Boiling Point	65-75 °C at 0.5 mmHg	[1][3]
Density (Predicted)	1.202 ± 0.06 g/cm <sup>3</sup>	[1][3]
Solubility	Slightly soluble in Chloroform, DMSO, Ethyl Acetate, Methanol	[1]
pKa (Predicted)	5.89 ± 0.10	[1]
Storage Conditions	Refrigerator, Under Inert Atmosphere	[1][4]

## Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physicochemical properties of a liquid compound like **Methyl 3-mercaptopbenzoate**.

The boiling point is a critical physical constant for characterizing a liquid. The Thiele tube method is a common and effective technique that requires a small amount of sample.[5]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)

- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath liquid
- Rubber band or thread for attachment

#### Procedure:

- **Sample Preparation:** Fill the small test tube with **Methyl 3-mercaptobenzoate** to a depth of 2-3 cm.
- **Capillary Insertion:** Place the capillary tube into the test tube with its open end submerged in the liquid and the sealed end protruding above the surface.[\[6\]](#)
- **Assembly:** Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- **Heating:** Insert the assembly into the Thiele tube containing mineral oil, making sure the heating liquid level is above the sample but below the top of the test tube.[\[6\]](#)
- **Observation:** Gently heat the side arm of the Thiele tube.[\[6\]](#) As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube's open end. This indicates the liquid's vapor pressure has overcome the atmospheric pressure.
- **Recording the Boiling Point:** Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point of the sample.[\[5\]](#) Record this temperature.
- For accuracy, repeat the determination at least twice and calculate the average.

This gravimetric method provides a precise measurement of a liquid's density.[\[7\]](#)

#### Apparatus:

- Pycnometer (density bottle) of a known volume (e.g., 10 mL or 25 mL)

- Analytical balance (accurate to  $\pm 0.0001$  g)
- Thermometer
- Constant temperature water bath

#### Procedure:

- Clean and Dry: Thoroughly clean and dry the pycnometer and its stopper.
- Mass of Empty Pycnometer: Weigh the empty, dry pycnometer with its stopper on the analytical balance ( $m_1$ ).<sup>[7]</sup>
- Mass of Pycnometer with Sample: Fill the pycnometer completely with **Methyl 3-mercaptobenzoate**, ensuring no air bubbles are present. Insert the stopper, allowing excess liquid to escape through the capillary. Carefully wipe the outside of the pycnometer dry.
- Allow the filled pycnometer to equilibrate to a constant temperature (e.g., 20 °C) in a water bath.
- Weigh the filled pycnometer ( $m_2$ ).
- Mass of Pycnometer with Water: Empty and clean the pycnometer. Fill it with distilled water, following the same procedure, and weigh it at the same temperature ( $m_3$ ).
- Calculation: The density ( $\rho$ ) of the sample is calculated using the following formula:
  - $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{water}}$
  - Where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

This protocol establishes the qualitative solubility of **Methyl 3-mercaptobenzoate** in various solvents.

#### Apparatus:

- Small test tubes

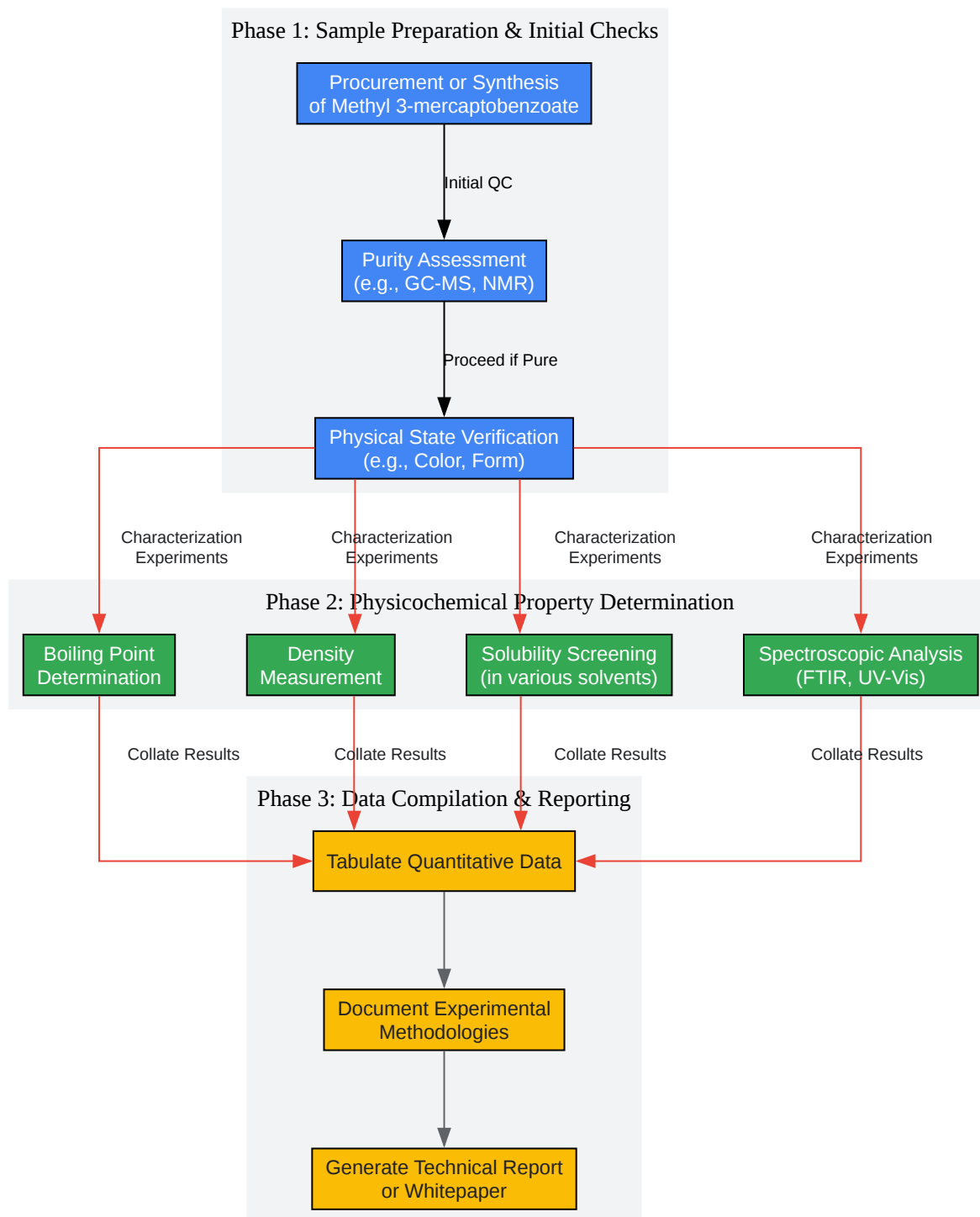
- Graduated pipettes or droppers
- Vortex mixer (optional)
- Sample of **Methyl 3-mercaptobenzoate**
- A selection of solvents (e.g., water, ethanol, diethyl ether, chloroform, DMSO)

#### Procedure:

- Initial Setup: Place approximately 20-30 mg (or 1-2 drops) of **Methyl 3-mercaptobenzoate** into a small test tube.<sup>[8]</sup>
- Solvent Addition: Add the selected solvent (e.g., chloroform) dropwise, starting with about 0.5 mL.<sup>[8]</sup>
- Mixing: Shake or vortex the test tube vigorously for 1-2 minutes to facilitate dissolution.
- Observation: Observe the mixture against a contrasting background.
  - Soluble: The sample forms a clear, homogenous solution with no visible particles.
  - Slightly Soluble: A significant portion of the sample dissolves, but some undissolved material remains, or the solution appears cloudy.
  - Insoluble: The sample does not visibly dissolve in the solvent.
- Incremental Addition: If the substance does not dissolve completely, continue adding the solvent in small increments (e.g., 0.5 mL portions) up to a total volume of 3 mL, shaking after each addition.<sup>[8]</sup>
- Record Results: Record the solubility classification for each solvent tested. The process should be conducted at a controlled temperature, as temperature significantly influences solubility.<sup>[9]</sup>

## Visualization of Experimental Workflow

The characterization of a chemical substance like **Methyl 3-mercaptobenzoate** follows a logical progression from acquisition to detailed analysis. The following diagram illustrates this standard workflow.



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Caption: Workflow for the physicochemical characterization of a chemical compound.

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## References

- 1. Methyl 3-Mercaptobenzoate | 72886-42-1 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. Methyl 3-Mercaptobenzoate | 72886-42-1 [amp.chemicalbook.com]
- 4. 72886-42-1|Methyl 3-mercaptobenzoate|BLD Pharm [bldpharm.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 7. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
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